

Commercial Availability & Synthetic Accessibility: 5-Fluoro-3-methylpicolinaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-3-methylpicolinaldehyde

CAS No.: 780801-57-2

Cat. No.: B1401610

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Executive Summary

5-Fluoro-3-methylpicolinaldehyde (CAS: 780801-57-2) is a high-value heterocyclic building block used primarily in the development of kinase inhibitors and fluorinated drug candidates. While commercially available, it is classified as a Tier 2/3 specialty chemical: available from select catalog suppliers but often requiring lead times for bulk quantities.

Strategic Recommendation:

- Discovery Scale (<500 mg): Direct purchase is recommended to save time.
- Process/Pilot Scale (>1 g): In-house synthesis is strongly advised. The cost differential is extreme (~30x markup for the aldehyde vs. its bromo-precursor), making the "Make" strategy highly favorable for any quantity exceeding 1 gram.

Chemical Identity & Profile

Precise identification is critical due to the existence of multiple positional isomers (e.g., 3-fluoro-5-methyl, 5-fluoro-6-methyl).

Parameter	Detail
IUPAC Name	5-Fluoro-3-methylpyridine-2-carbaldehyde
Common Name	5-Fluoro-3-methylpicolinaldehyde
CAS Number	780801-57-2
Molecular Formula	C ₇ H ₆ FNO
Molecular Weight	139.13 g/mol
SMILES	<chem>CC1=CC(F)=CN=C1C=O</chem>
Structure	Pyridine ring with aldehyde at C2, methyl at C3, fluorine at C5. [1] [2] [3] [4] [5] [6]
Physical State	Typically a low-melting solid or yellow oil (analog-based).

Commercial Supply Landscape

The market for this compound is driven by "synthesis-on-demand" rather than bulk commodity stocking. Prices fluctuate significantly based on stock availability.

Supplier Tiering & Pricing Analysis

Data reflects market snapshots from major aggregators (e.g., AK Scientific, Enamine, BLD Pharm) as of late 2024/early 2025.

Vendor Tier	Typical Pack Size	Estimated Cost (USD)	Lead Time	Notes
Tier 1 (Stock)	250 mg	\$150 - \$250	1-2 Weeks	Immediate availability is rare; often ships from global depots.
Tier 1 (Stock)	1 g	\$300 - \$900	1-2 Weeks	High price per gram due to "building block" status.
Tier 2 (Bulk)	5 g - 25 g	Custom Quote	4-6 Weeks	Likely synthesized upon order.

Key Insight: The cost per gram for the aldehyde is approximately

900. In contrast, the primary precursor, 2-Bromo-5-fluoro-3-methylpyridine (CAS 38186-85-5), is available for approximately

20 per gram (e.g., 25g for ~\$233). This represents a ~95% cost reduction via in-house synthesis.

Synthetic Accessibility (The "Make" Strategy)

For researchers requiring more than 1 gram, synthesis is the logical path. The most reliable route utilizes a metal-halogen exchange on the commercially available bromo-precursor.

Synthesis Workflow (DOT Diagram)



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Figure 1: Standard synthetic route via Lithium-Halogen exchange. This pathway avoids the use of expensive transition metal catalysts.

Detailed Protocol: Metal-Halogen Exchange

Objective: Convert 2-Bromo-5-fluoro-3-methylpyridine to **5-Fluoro-3-methylpicolinaldehyde**.

Reagents:

- Substrate: 2-Bromo-5-fluoro-3-methylpyridine (1.0 equiv)
- Reagent: n-Butyllithium (1.1 equiv, 2.5M in hexanes)
- Electrophile: N,N-Dimethylformamide (DMF) (1.5 equiv)
- Solvent: Anhydrous THF (0.1 M concentration)

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and purge with Argon/Nitrogen. Add anhydrous THF and the bromo-pyridine substrate.
- Cooling: Cool the solution to -78°C (Dry ice/acetone bath). Critical: Low temperature is essential to prevent deprotonation of the C3-methyl group (benzylic-like position), which would lead to side products.
- Exchange: Add n-BuLi dropwise over 10–15 minutes. Stir at -78°C for 30–60 minutes. The solution usually turns deep yellow/orange, indicating the formation of the 2-lithio species.
- Formylation: Add anhydrous DMF dropwise. Stir at -78°C for 30 minutes, then allow the reaction to slowly warm to 0°C over 1 hour.
- Quench: Quench with saturated aqueous NH_4Cl or dilute HCl (1M) to hydrolyze the hemiaminolate intermediate to the aldehyde.
- Workup: Extract with Ethyl Acetate (x3). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.

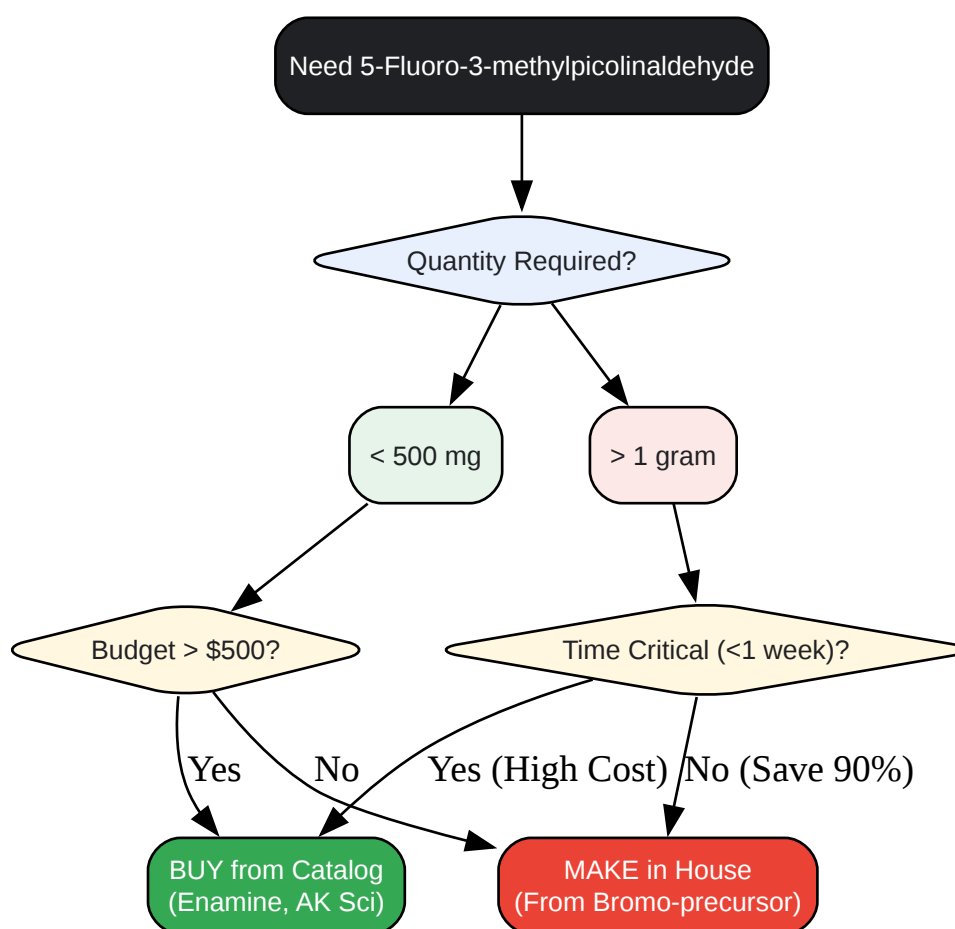
- Purification: Flash column chromatography (Hexanes/EtOAc). Aldehydes are typically visible under UV (254 nm).

Validation Criteria:

- ^1H NMR (CDCl_3): Look for the diagnostic aldehyde proton singlet at ~ 10.0 ppm.
- Impurity Check: Ensure no residual starting material (shifts will differ slightly) or des-bromo byproduct (3-fluoro-5-methylpyridine) is present.

Strategic Sourcing Decision Matrix

Use this logic flow to determine the most efficient acquisition method for your project.



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Figure 2: Decision matrix balancing cost, time, and quantity.

Stability & Handling

- **Oxidation Sensitivity:** Like most picolinaldehydes, this compound is prone to air oxidation, forming the corresponding picolinic acid (5-fluoro-3-methylpicolinic acid).
- **Storage:** Store under an inert atmosphere (Argon) at -20°C.
- **Handling:** Avoid prolonged exposure to air during weighing. If the compound appears as a solid crust or contains white precipitate, check for acid formation via NMR.

References

- **Chemical Identity & CAS:** National Institutes of Health (NIH) PubChem. 5-fluoro-3-methylpyridine-2-carbaldehyde (CAS 780801-57-2). [Link](#)[7]
- **Commercial Availability (Aldehyde):** AK Scientific Catalog. **5-Fluoro-3-methylpicolinaldehyde** Pricing & Stock. [Link](#)
- **Precursor Availability (Bromide):** Enamine Store. 2-Bromo-5-fluoro-3-methylpyridine (CAS 38186-85-5).[8][2][6][9][10][11] [Link](#)
- **Synthetic Methodology (General):** Gangadasu, B., et al. "A simple and convenient preparation of 2-chloro-5-methylpyridine-3-carbaldehyde imines." Heterocyclic Communications, 2002. (Adapting lithiation/formylation protocols for substituted pyridines). [Link](#)
- **Precursor Synthesis Patent:** CN112479991A. Preparation method of 2-bromo-5-aldehyde pyridine. (Describes Grignard/DMF route applicable to this scaffold). [Link](#)

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